

An In-depth Technical Guide to N-Methyl-N-vinylacetamide

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Compound of Interest

Compound Name: *N-Methyl-N-vinylacetamide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Methyl-N-vinylacetamide** (NMVA), a versatile monomer with significant applications in polymer chemistry and the biomedical field. This document outlines its fundamental chemical properties, synthesis and polymerization protocols, and its emerging role in drug delivery systems.

Core Molecular Information

N-Methyl-N-vinylacetamide is an organic compound classified as a vinylamide.^[1] Its unique amphiphilic nature, allowing it to interact with both hydrophilic and hydrophobic environments, makes it a valuable component in the synthesis of specialized polymers.^[1]

Molecular Formula and Weight:

The chemical formula for **N-Methyl-N-vinylacetamide** is C₅H₉NO.^{[2][3][4]} Its molecular weight is approximately 99.13 g/mol.^{[2][3][4]}

Physicochemical Properties

A summary of the key physical and chemical properties of **N-Methyl-N-vinylacetamide** is presented in the table below. This data is essential for its handling, storage, and application in various experimental setups.

Property	Value	References
Molecular Formula	C5H9NO	[2][3][4]
Molecular Weight	99.13 g/mol	[2][3][4]
CAS Number	3195-78-6	[2][3]
Appearance	Colorless to Pale-Yellow Liquid	[3][5]
Density	0.959 g/mL at 25 °C	[3][6][7]
Boiling Point	70 °C at 25 mmHg	[6][7][8]
Melting Point	-36 °C	[5][8][9]
Flash Point	58 °C (closed cup)	[7]
Refractive Index	n _{20/D} 1.484	[5][7]
Solubility	Soluble in various organic solvents	
IUPAC Name	N-ethenyl-N-methylacetamide	[2]

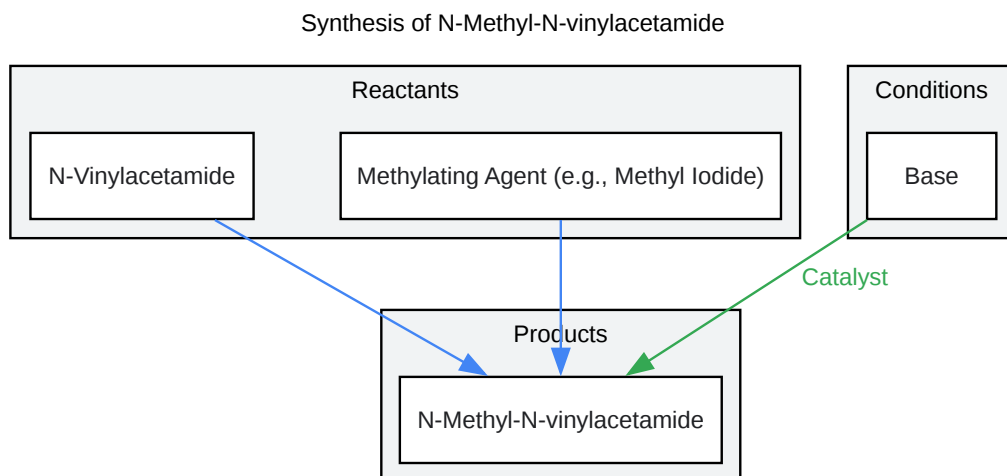
Synthesis and Purification

The synthesis of **N-Methyl-N-vinylacetamide** can be achieved through several routes. A common laboratory and industrial method involves the methylation of N-vinylacetamide. Another approach is the pyrolysis of N-(1-alkoxyethyl)-N-methylacetamide.[10]

Experimental Protocol: Synthesis via Methylation of N-vinylacetamide[10][11]

- **Reaction Setup:** A flask is charged with N-methylacetamide, methanol, ethylidene bis(N-methylacetamide), and acetaldehyde dimethyl acetal.[10][11]
- **Catalyst Addition:** Concentrated sulfuric acid dissolved in isopropyl alcohol is added to the mixture.[10][11]
- **Reactant Addition:** Acetaldehyde is added dropwise to the reaction mixture.[10][11]
- **Reaction Conditions:** The reaction is allowed to proceed at 50°C for three hours.[10][11]

- Purification: The resulting product can be purified by distillation. For instance, a pyrolysis liquid containing NMVA can be distilled using a packed column at a specific reflux ratio to achieve a purity of 97.5%.^[11]



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A simplified workflow for the synthesis of NMVA.

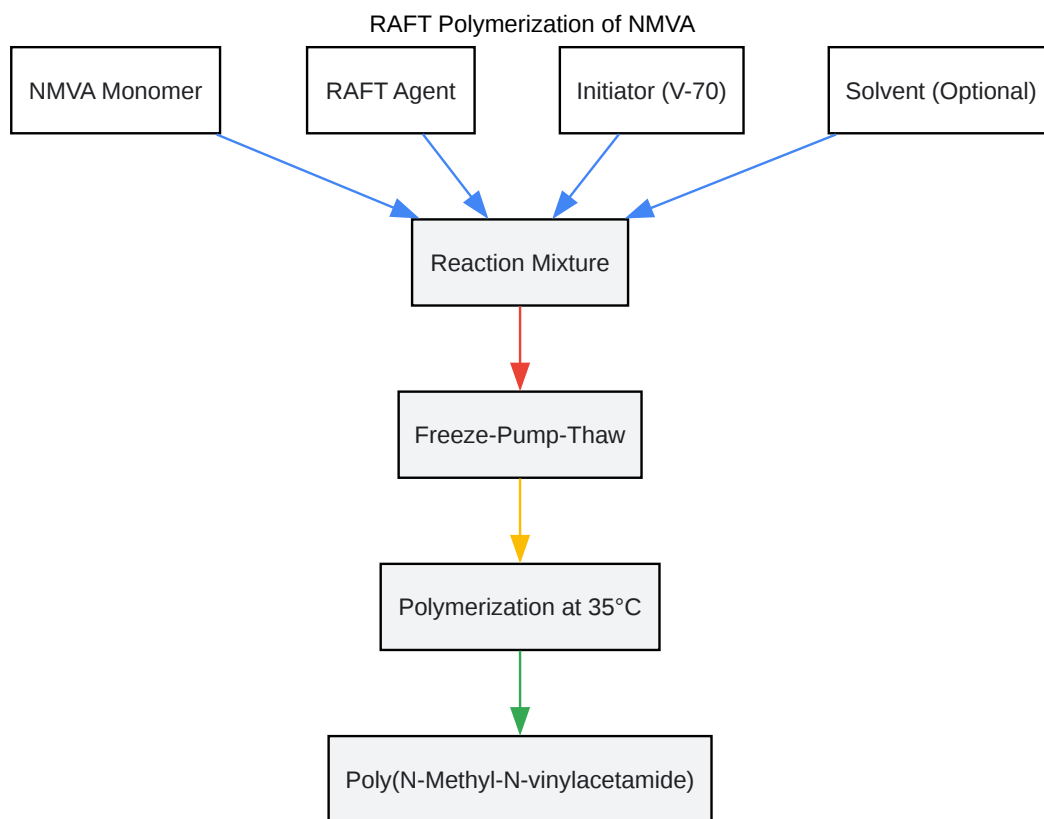
Polymerization of N-Methyl-N-vinylacetamide

The polymerization of NMVA is a key step in producing polymers with tailored properties for biomedical applications. Controlled radical polymerization techniques are often employed to synthesize well-defined polymers.^[10]

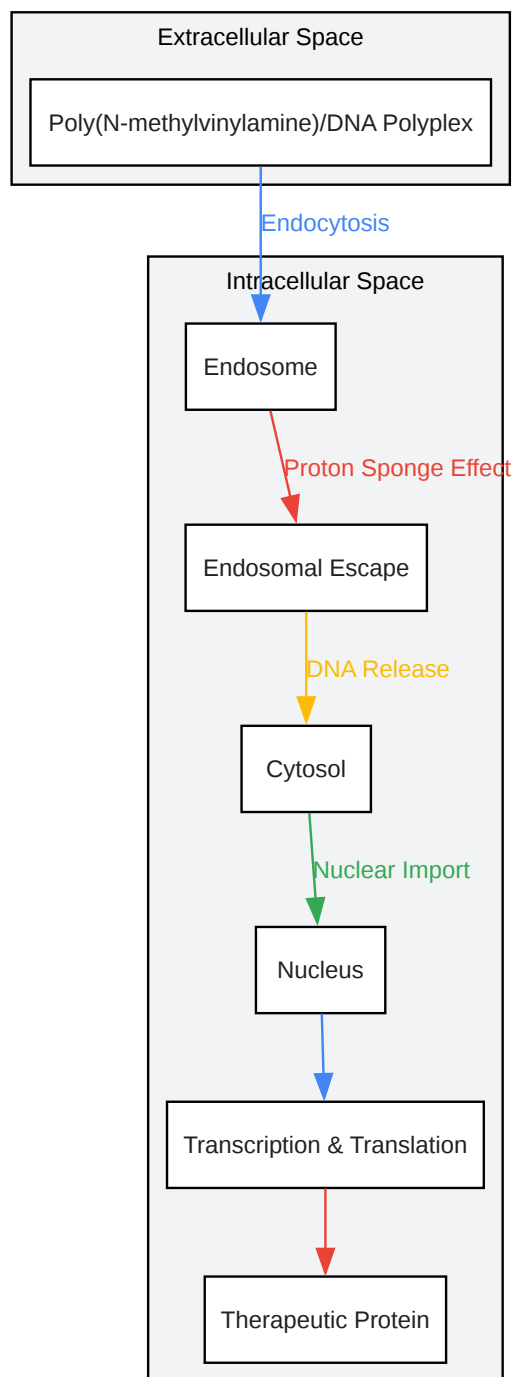
Experimental Protocol: RAFT Polymerization of NMVA^{[12][13]}

- Materials: **N-Methyl-N-vinylacetamide** (NMVA) monomer (purified by distillation), a suitable RAFT agent (e.g., cyanomethyl O-ethyl carbonodithioate), and an initiator (e.g., V-70).^[13]
- Reaction Setup: In a Schlenk tube, dissolve the RAFT agent and initiator in the desired amount of NMVA monomer.

- Degassing: Subject the mixture to several freeze-pump-thaw cycles to remove dissolved oxygen.
- Polymerization: Place the sealed Schlenk tube in an oil bath at a controlled temperature (e.g., 35°C) to initiate polymerization.[\[12\]](#)
- Termination and Purification: After the desired time, terminate the reaction by cooling and exposing the mixture to air. The resulting polymer, poly(**N-Methyl-N-vinylacetamide**) (PNMVA), can be purified by precipitation in a non-solvent.



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